

C.I. 69015: A Technical Guide to Health and Safety Data

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Compound of Interest

Compound Name: *Vat-brown-3*

Cat. No.: *B1669111*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available health and safety data for C.I. 69015, also known as Vat Blue 6 and Indanthrone. The information presented is intended for researchers, scientists, and drug development professionals who may be working with this compound. While a thorough search of scientific literature and regulatory databases has been conducted, it is important to note that specific quantitative toxicological data for C.I. 69015 is limited in the public domain. Much of the available information is qualitative or pertains to the broader class of anthraquinones.

Chemical and Physical Properties

| Property | Value | Reference |
|-------------------|---|-----------|
| Chemical Name | 7,16-dichloro-6,15-dihydro-5,9,14,18-anthrazinetetrone | [1] |
| Synonyms | Vat Blue 6, Indanthrone, D&C Blue No. 9 | [2][3] |
| CAS Number | 130-20-1 | [4] |
| Molecular Formula | C ₂₈ H ₁₂ Cl ₂ N ₂ O ₄ | [4] |
| Molecular Weight | 511.31 g/mol | [4] |
| Physical State | Powder | [5] |
| Color | Aquamarine blue | [5] |
| Solubility | Insoluble in water, acetone, and ethanol. Slightly soluble in hot chloroform, 2-chlorophenol, and hot pyridine. | [5] |

Toxicological Data

A comprehensive review of available data reveals a notable lack of specific quantitative toxicological studies for C.I. 69015. The following tables summarize the available information.

Acute Toxicity

| Endpoint | Species | Route | Value | Reference |
|--|-----------|-------|--|-----------|
| LD ₅₀ | Rat | Oral | > 10 g/kg | |
| LC ₅₀ (of a "blue vat dye") | Earthworm | - | 0.129 mg/L (without additives)0.21 mg/L (with additives) | |

Note: The earthworm toxicity study did not definitively identify the "blue vat dye" as C.I. 69015.

Irritation and Sensitization

Qualitative statements from various Safety Data Sheets (SDS) suggest that C.I. 69015 may cause skin and eye irritation. However, no quantitative data from standardized tests (e.g., OECD 404 for skin irritation, OECD 405 for eye irritation) were found. Similarly, while some sources indicate a potential for skin sensitization in sensitive individuals, no data from recognized sensitization assays (e.g., Local Lymph Node Assay) are publicly available. Notably, a significant number of notifications to the European Chemicals Agency (ECHA) Classification and Labelling Inventory indicate that the substance does not meet the criteria for hazard classification under the Globally Harmonized System (GHS)[3].

Mutagenicity

No specific studies on the mutagenic potential of C.I. 69015 using standard assays such as the Ames test or in vitro/in vivo mammalian cell gene mutation tests were identified in the public domain.

Carcinogenicity

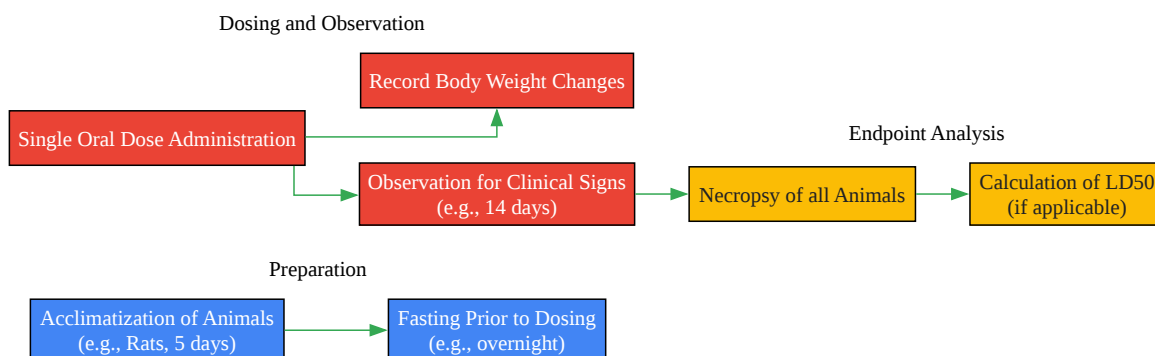
There are no specific carcinogenicity studies available for C.I. 69015. A 13-week subchronic toxicity study on "Direct Blue 6" (a different benzidine-based dye) was conducted by the National Cancer Institute, but the planned two-year bioassay was not performed[6]. It is crucial to note that this study was not on C.I. 69015.

Experimental Protocols

Detailed experimental protocols for toxicological studies performed specifically on C.I. 69015 are not available in the reviewed literature. For the benefit of researchers planning to conduct such studies, this section provides a generalized overview of standard OECD test guidelines for key toxicological endpoints.

General Workflow for In Vivo Acute Oral Toxicity (Following OECD TG 423)

The following diagram illustrates a typical workflow for an acute oral toxicity study.

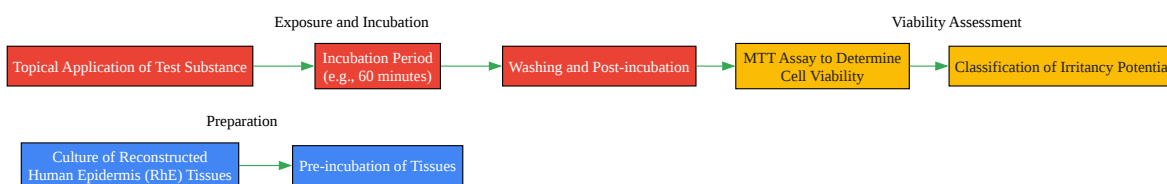


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Acute Oral Toxicity Study Workflow

General Workflow for In Vitro Skin Irritation (Following OECD TG 439 - Reconstructed Human Epidermis Test)

This diagram outlines the typical steps involved in an in vitro skin irritation test.

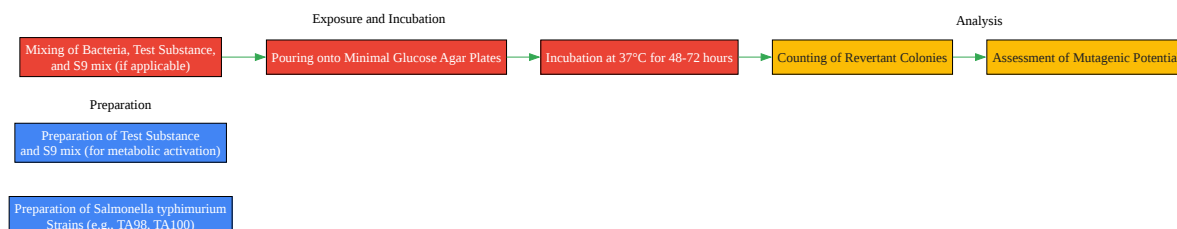


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In Vitro Skin Irritation Test Workflow

General Workflow for Bacterial Reverse Mutation Test (Ames Test - Following OECD TG 471)

The following diagram illustrates the general procedure for conducting an Ames test for mutagenicity.



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Ames Test for Mutagenicity Workflow

Hazard Identification and Protective Measures

Based on the limited available data, C.I. 69015 should be handled with care in a laboratory setting. The primary hazards appear to be related to its powdered form, which can lead to inhalation and potential irritation.

Recommended Protective Measures:

- **Engineering Controls:** Use in a well-ventilated area, preferably in a chemical fume hood, to minimize dust generation and inhalation.

- Personal Protective Equipment (PPE):
 - Eye Protection: Chemical safety goggles are recommended.
 - Hand Protection: Wear appropriate chemical-resistant gloves.
 - Respiratory Protection: If dust is generated, a NIOSH-approved respirator should be used.
 - Skin and Body Protection: A lab coat or other protective clothing should be worn.
- Hygiene Practices: Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.

Conclusion

There is a significant data gap in the publicly available toxicological profile of C.I. 69015. While it is used in some consumer and medical products, the detailed safety studies supporting these applications are not readily accessible in the scientific literature or public regulatory databases. The available information suggests a low order of acute oral toxicity but indicates a potential for skin and eye irritation upon direct contact with the powder. The lack of data on genotoxicity and carcinogenicity warrants a cautious approach when handling this compound. Researchers are strongly encouraged to perform their own risk assessments and, where necessary, conduct appropriate toxicological testing before use in novel applications, particularly in drug development where safety is paramount.

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